

physical properties of 1,3-Diisopropylbenzene

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Compound of Interest

Compound Name: 1,3-Diisopropylbenzene

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An In-depth Technical Guide to the Physical Properties of **1,3-Diisopropylbenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,3-Diisopropylbenzene**. The information is presented in a structured format to facilitate easy access and comparison, with detailed experimental protocols for key physical property determination.

Core Physical Properties

1,3-Diisopropylbenzene is an aromatic hydrocarbon, appearing as a colorless liquid at room temperature.^{[1][2]} It is one of three isomers of diisopropylbenzene, with the chemical formula $C_{12}H_{18}$.^[1]

Quantitative Data Summary

A summary of the key physical properties of **1,3-Diisopropylbenzene** is presented in the table below for quick reference.

Property	Value	Units	Conditions	Source(s)
Molecular Weight	162.27	g/mol	[3]	
Density	0.856	g/mL	at 25 °C	[4]
Boiling Point	203	°C	at 760 mmHg	[1]
Melting Point	-63	°C	[1][4]	
Refractive Index	1.488	at 20 °C		
Water Solubility	4.33 - 42.5	mg/L	at 25 °C	[1][3][5]
Flash Point	77	°C	closed cup	[6]
Autoignition Temperature	840	°F		

Experimental Protocols

Detailed methodologies for determining the key physical properties of **1,3-Diisopropylbenzene** are outlined below. These protocols are standard laboratory procedures and can be adapted based on available equipment.

Determination of Density

The density of a liquid is its mass per unit volume. A common and straightforward method for determining the density of a liquid like **1,3-Diisopropylbenzene** is by using a graduated cylinder and a balance.[7][8][9]

Apparatus:

- Graduated cylinder (e.g., 50 mL or 100 mL)
- Electronic balance
- **1,3-Diisopropylbenzene** sample

Procedure:

- Measure the mass of a clean, dry graduated cylinder and record it as m_1 .^[7]
- Pour a known volume of **1,3-Diisopropylbenzene** into the graduated cylinder (e.g., 50 mL). Read the volume from the bottom of the meniscus.^[7]
- Measure the combined mass of the graduated cylinder and the **1,3-Diisopropylbenzene** sample and record it as m_2 .
- The mass of the liquid (m) is calculated as $m_2 - m_1$.
- The density (ρ) is then calculated using the formula: $\rho = m/V$, where V is the volume of the liquid.^[7]
- For improved accuracy, the measurement should be repeated multiple times, and the average value should be reported.^[9]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The capillary method is a common technique for determining the boiling point of a small amount of liquid.^{[10][11][12]}

Apparatus:

- Thiele tube or a melting point apparatus
- Capillary tube, sealed at one end
- Thermometer
- Small test tube
- Heating oil
- **1,3-Diisopropylbenzene** sample

Procedure:

- A small amount of **1,3-Diisopropylbenzene** is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.[\[10\]](#)
- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with oil).[\[13\]](#)
- The apparatus is heated slowly. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[\[10\]](#)[\[11\]](#)
- Heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)[\[11\]](#)

Determination of Melting Point

Since **1,3-Diisopropylbenzene** is a liquid at room temperature, its melting point is determined at sub-ambient temperatures. The capillary method is also applicable here, but with a cooling apparatus.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Apparatus:

- Melting point apparatus with cooling capabilities or a cooling bath (e.g., dry ice/acetone)
- Capillary tube
- Thermometer
- **1,3-Diisopropylbenzene** sample

Procedure:

- A small amount of liquid **1,3-Diisopropylbenzene** is introduced into a capillary tube.
- The capillary tube is placed in a cooling bath or a melting point apparatus capable of low-temperature measurements.[\[14\]](#)
- The sample is frozen to a solid state.

- The frozen sample is then slowly warmed.
- The temperature at which the first drop of liquid is observed is recorded as the beginning of the melting range, and the temperature at which the entire solid has melted is the end of the range. For a pure compound, this range should be narrow.[\[13\]](#)[\[16\]](#)

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be measured using a refractometer.[\[17\]](#)[\[18\]](#)

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- **1,3-Diisopropylbenzene** sample
- Dropper

Procedure:

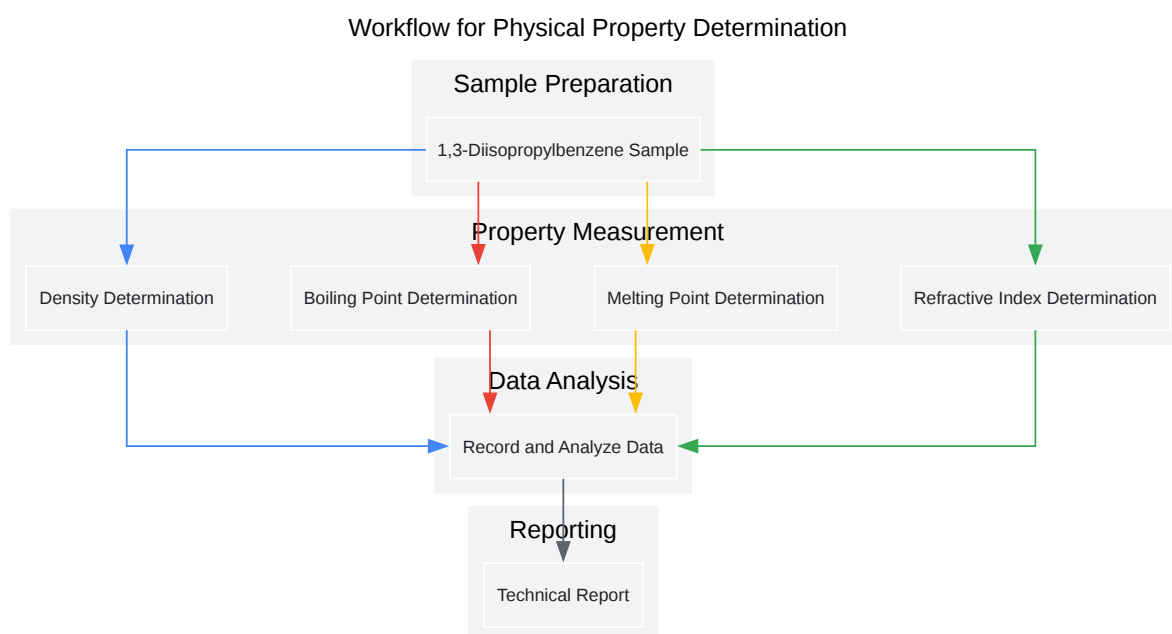
- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.
- A few drops of the **1,3-Diisopropylbenzene** sample are placed on the lower prism using a dropper.[\[18\]](#)
- The prisms are closed and locked.
- Water from a constant temperature bath is circulated through the refractometer to maintain a constant temperature (e.g., 20 °C).

- The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the scale.

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the key physical properties of **1,3-Diisopropylbenzene**.



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Caption: Workflow for Physical Property Determination.

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